

A Comprehensive Technical Guide to the Physicochemical Properties of 3-Vinylphenol

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Compound of Interest

Compound Name: 3-Vinylphenol

Cat. No.: B127234

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Introduction

3-Vinylphenol, also known as 3-hydroxystyrene, is an organic compound of significant interest in various scientific and industrial fields. Its unique chemical structure, featuring both a vinyl group and a phenolic hydroxyl group, imparts a versatile reactivity that makes it a valuable intermediate in the synthesis of pharmaceuticals, polymers, and other specialty chemicals.^[1] This technical guide provides an in-depth overview of the core physicochemical properties of **3-vinylphenol**, detailed experimental protocols for their determination, and an exploration of its biological activities and potential mechanisms of action.

Physicochemical Properties

The physicochemical properties of **3-vinylphenol** are crucial for its handling, application, and the design of synthetic routes. A summary of these properties is presented in the tables below.

General and Physical Properties

Property	Value	Source(s)
CAS Number	620-18-8	[1][2]
Molecular Formula	C ₈ H ₈ O	[1][3]
Molecular Weight	120.15 g/mol	[1][3]
Appearance	Colorless to light yellow clear liquid	
Melting Point	1 °C	[4]
Boiling Point	230.8 °C at 760 mmHg; 105 °C at 5 mmHg	[4]
Density	1.055 - 1.06 g/cm ³ (at 20°C)	[4]
Vapor Pressure	0.0427 mmHg at 25 °C	[4]
Flash Point	103.5 - 104 °C	[4]
Refractive Index	1.5804	[4]

Chemical and Spectroscopic Properties

Property	Value	Source(s)
pKa	9.79 ± 0.10 (Predicted)	[4]
LogP	2.03520	[4]
Hydrogen Bond Donor Count	1	[4]
Hydrogen Bond Acceptor Count	1	[4]
¹ H NMR	Vinyl proton signals at δ 5.1–5.3 ppm and phenolic -OH at δ 9–10 ppm are characteristic.	[1]
¹³ C NMR	Data available to confirm structure.	[1]
Mass Spectrometry (GC-MS)	Used to confirm molecular weight and fragmentation patterns.	[1][5][6]

Synthesis and Reactivity

Synthesis

A prominent and sustainable method for the synthesis of **3-vinylphenol** is from cardanol, a renewable resource derived from cashew nut shell liquid (CNSL).[1][7][8] This process typically involves a two-step route:

- Ethenolysis of Cardanol: Cardanol undergoes ethenolysis to produce 3-(non-8-enyl)phenol.[7][8]
- Isomerizing Ethenolysis: The intermediate is then subjected to isomerizing ethenolysis to yield **3-vinylphenol**. [7][8]

This bio-based route is advantageous due to its high yield (65-78%) and the generation of valuable byproducts like 1-octene and propene.[1][9]

Reactivity and Stability

3-Vinylphenol is a reactive molecule due to the presence of both the vinyl and hydroxyl functional groups.

- **Polymerization:** The vinyl group can undergo radical polymerization, making it a useful monomer for producing phenolic resins and various copolymers.^[1] To prevent premature polymerization during storage, it is often stabilized with inhibitors like tert-butylcatechol (TBC).^[1]
- **Reactions of the Hydroxyl Group:** The phenolic hydroxyl group can undergo typical reactions of phenols, such as etherification and esterification.
- **Stability:** **3-Vinylphenol** is sensitive to air and heat, necessitating storage at low temperatures (e.g., -20°C) under an inert atmosphere to maintain its stability and prevent degradation or unwanted polymerization.^[1]

Experimental Protocols

Detailed experimental procedures are essential for the accurate determination of the physicochemical properties of **3-vinylphenol**. The following are generalized protocols that can be adapted for this purpose.

Determination of Melting Point

Principle: The melting point is the temperature at which a substance transitions from a solid to a liquid state. For pure crystalline solids, this transition occurs over a narrow temperature range.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Thiele tube or digital melting point apparatus)
- Thermometer
- Mortar and pestle

Procedure:

- Ensure the **3-vinylphenol** sample is solidified by cooling below its melting point.
- Finely powder a small amount of the solid sample.
- Pack the powdered sample into a capillary tube to a height of 2-3 mm.
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the sample slowly, at a rate of 1-2 °C per minute, as the temperature approaches the expected melting point.
- Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire solid has melted (T2).
- The melting point range is reported as T1-T2.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating bath (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- Place a small amount (a few milliliters) of **3-vinylphenol** into the test tube.
- Invert a sealed capillary tube and place it into the liquid in the test tube.

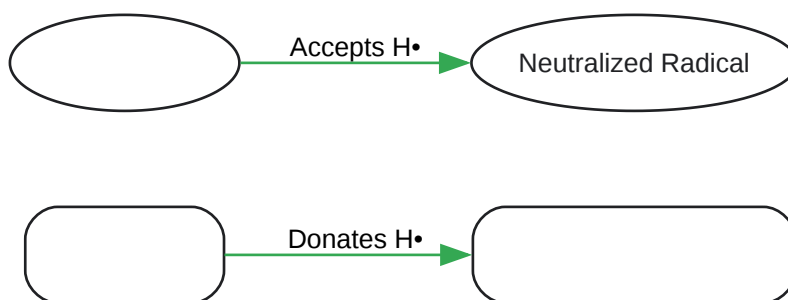
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- Immerse the assembly in a heating bath.
- Heat the bath gently and observe the capillary tube.
- A slow stream of bubbles will emerge from the open end of the capillary as the liquid is heated.
- When a rapid and continuous stream of bubbles is observed, note the temperature. This is the boiling point at the recorded atmospheric pressure.
- For accuracy, the heating should be slow and uniform.

Biological Activity and Mechanisms of Action

In vitro studies have indicated that **3-vinylphenol** possesses promising biological activities, including antimicrobial, antioxidant, and anti-inflammatory properties.^[1]

Antioxidant Activity

The antioxidant properties of **3-vinylphenol** are attributed to its phenolic structure.^[1] The hydroxyl group can donate a hydrogen atom to neutralize free radicals, thereby preventing oxidative damage.

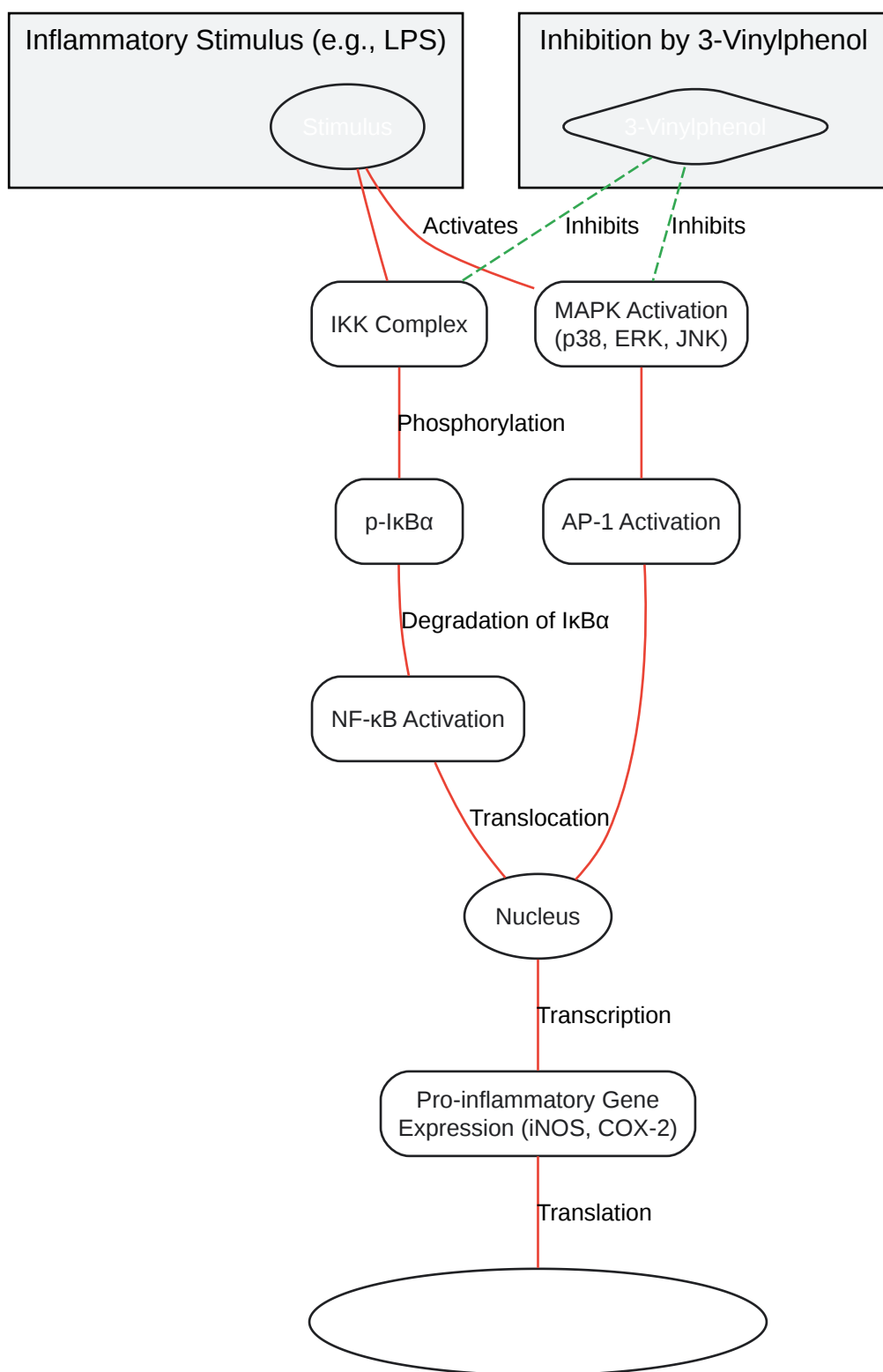


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Caption: Proposed antioxidant mechanism of **3-vinylphenol**.

Anti-inflammatory Activity

3-Vinylphenol has demonstrated potential anti-inflammatory effects by inhibiting the production of pro-inflammatory cytokines in vitro.^[1] While the precise signaling pathway for **3-vinylphenol** is not fully elucidated, the mechanism of a structurally related compound, 2-methoxy-4-vinylphenol, involves the suppression of the NF-κB and MAPK signaling pathways.^{[10][11][12]} A plausible pathway for **3-vinylphenol** is depicted below.

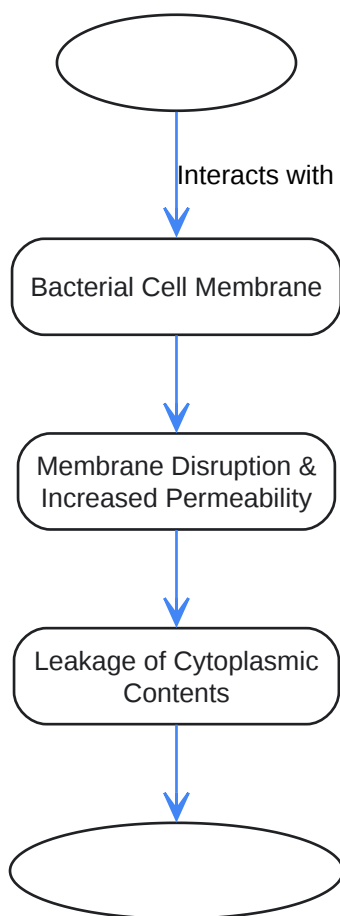


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Caption: Putative anti-inflammatory signaling pathway of **3-vinylphenol**.

Antimicrobial Activity

3-Vinylphenol has shown efficacy against various bacterial strains, including *Staphylococcus aureus* and *Escherichia coli*.^[1] The proposed mechanism of action for phenolic compounds often involves the disruption of the bacterial cell membrane, leading to increased permeability and leakage of intracellular components, ultimately resulting in cell death.



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Caption: Proposed antimicrobial mechanism of **3-vinylphenol**.

Conclusion

3-Vinylphenol is a versatile chemical compound with a well-characterized profile of physicochemical properties. Its synthesis from renewable resources and its demonstrated biological activities make it a compound of high interest for ongoing and future research in drug development, polymer science, and green chemistry. This guide provides a foundational

understanding of its key characteristics to aid researchers and scientists in their work with this valuable molecule.

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